

Application Note: R112 as a Potent Inhibitor of Human Mast Cell Activation

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Compound of Interest

Compound Name: R916562

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Introduction

Mast cells are critical effector cells in allergic and inflammatory responses.^[1] Upon activation, typically through the cross-linking of the high-affinity IgE receptor (FcεRI), mast cells undergo degranulation, releasing a host of pro-inflammatory mediators, including histamine, proteases, lipid mediators, and cytokines.^{[2][3]} This cascade of events is central to the pathophysiology of allergic diseases such as asthma and allergic rhinitis.^{[4][5]} Spleen tyrosine kinase (Syk) is a pivotal intracellular signaling molecule that orchestrates the downstream events following FcεRI aggregation.^{[1][4]} R112 is a small molecule inhibitor that has been identified as a potent, reversible, and ATP-competitive inhibitor of Syk kinase.^{[6][7]} This application note details the use of R112 in a human mast cell screening model to effectively block IgE-mediated activation.

Mechanism of Action

R112 targets and inhibits the activity of Syk, a non-receptor tyrosine kinase crucial for signaling downstream of the FcεRI receptor in mast cells.^{[6][8]} In the canonical pathway, the cross-linking of IgE bound to FcεRI by an allergen leads to the activation of Lyn, a Src family kinase, which then phosphorylates the immunoreceptor tyrosine-based activation motifs (ITAMs) within

the β and γ chains of Fc ϵ RI. This phosphorylation creates docking sites for Syk, which, upon binding, becomes activated and phosphorylates downstream adaptor molecules such as Linker for Activated T cells (LAT).[1] This phosphorylation cascade ultimately leads to an increase in intracellular calcium, triggering mast cell degranulation, as well as the synthesis and release of lipid mediators and cytokines.[1] R112 acts by competitively binding to the ATP pocket of Syk, thereby preventing its kinase activity and halting the entire downstream signaling cascade.[6] This results in the complete abrogation of all three major mast cell effector functions: degranulation, lipid mediator production, and cytokine synthesis.[6]

Data Presentation

The inhibitory effects of R112 on various aspects of mast cell and basophil activation are summarized in the tables below. The data demonstrates a dose-dependent inhibition of mediator release and potent inhibition of Syk kinase activity.

Table 1: Inhibitory Activity of R112 on Mast Cell and Basophil Degranulation

Cell Type	Stimulus	Mediator Measured	EC50 (nmol/L)	Reference
Human Mast Cells	Anti-IgE	Tryptase	353	[6]
Human Basophils	Anti-IgE	Histamine	280	[6]
Human Basophils	Dust Mite Allergen	Histamine	490	[6]

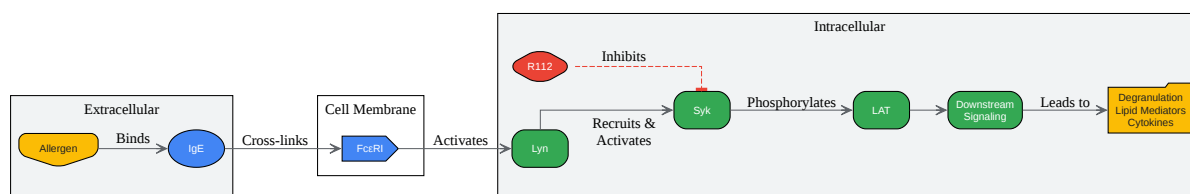
Table 2: Inhibitory Activity of R112 on Mediator Production in Human Mast Cells

Mediator	EC50 (μ M)	Reference
Leukotriene C4 (LTC4)	0.115	[7]
Tumor Necrosis Factor- α (TNF- α)	2.01	[7]
Granulocyte-Macrophage Colony-Stimulating Factor (GM-CSF)	1.58	[7]
Interleukin-8 (IL-8)	1.75	[7]

Table 3: Kinase Inhibition Profile of R112

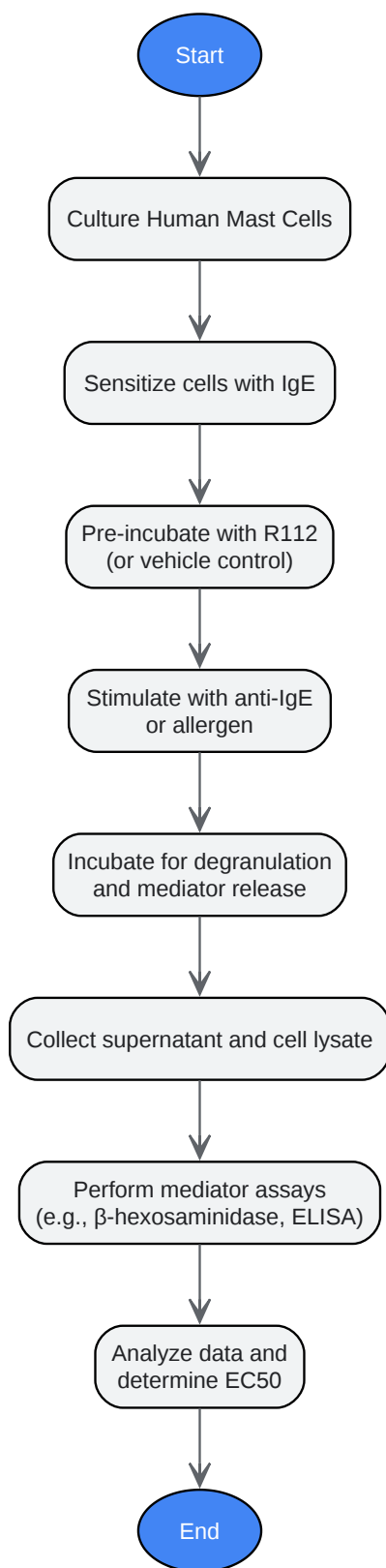
Kinase	Inhibition Constant (Ki) (nmol/L)	IC50 (nM)	Reference
Spleen Tyrosine Kinase (Syk)	96	226	[6][7]

Mandatory Visualizations



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Caption: R112 inhibits the IgE-mediated mast cell activation pathway.



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Caption: Workflow for screening R112 in a human mast cell model.

Experimental Protocols

Human Mast Cell Culture

- **Cell Line:** Human mast cell lines such as LAD2 or primary human mast cells derived from CD34+ cord blood or bone marrow progenitors can be used.[\[9\]](#)[\[10\]](#)
- **Culture Medium:** For LAD2 cells, use StemPro-34 SFM supplemented with 100 ng/mL recombinant human stem cell factor (rhSCF), 2 mM L-glutamine, and 1% penicillin-streptomycin.
- **Culture Conditions:** Maintain cells at 37°C in a humidified atmosphere with 5% CO₂. Cell density should be maintained between 0.2×10^6 and 1×10^6 cells/mL.

Mast Cell Sensitization and R112 Treatment

- **Sensitization:** To sensitize the mast cells, incubate them overnight with 100-500 ng/mL of human IgE in the culture medium.[\[11\]](#)
- **Cell Preparation:** After sensitization, wash the cells twice with a buffer such as Tyrode's buffer or HEPES-buffered saline containing 0.04% BSA to remove unbound IgE.[\[11\]](#)[\[12\]](#) Resuspend the cells in the same buffer at a concentration of $1-2 \times 10^6$ cells/mL.
- **R112 Treatment:** Prepare a stock solution of R112 in DMSO and make serial dilutions in the assay buffer. The final DMSO concentration should not exceed 0.1%. Pre-incubate the sensitized mast cells with various concentrations of R112 (e.g., 0.001 to 10 μ M) or vehicle control (DMSO) for 30-60 minutes at 37°C.[\[7\]](#)

Mast Cell Activation and Degranulation Assay (β -Hexosaminidase Release)

This protocol is adapted from standard β -hexosaminidase release assays.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Stimulation:** Following pre-incubation with R112, stimulate the mast cells by adding an optimal concentration of anti-human IgE antibody or a specific allergen.
- **Incubation:** Incubate the plate at 37°C for 30-45 minutes to allow for degranulation.[\[11\]](#)

- **Stopping the Reaction:** Stop the degranulation reaction by placing the plate on ice for 5 minutes.
- **Sample Collection:** Centrifuge the plate at 200 x g for 5 minutes at 4°C to pellet the cells. Carefully collect the supernatant, which contains the released β -hexosaminidase.
- **Cell Lysis:** To determine the total cellular β -hexosaminidase content, lyse the remaining cell pellets with 0.1-0.5% Triton X-100.
- **Enzymatic Assay:**
 - In a new 96-well plate, add a portion of the collected supernatant or cell lysate to each well.
 - Add the substrate solution, p-nitrophenyl-N-acetyl- β -D-glucosaminide (pNAG), to each well.
 - Incubate the plate at 37°C for 60-90 minutes.
 - Stop the enzymatic reaction by adding a stop solution (e.g., 0.1 M sodium carbonate/bicarbonate buffer, pH 10).
- **Data Analysis:**
 - Measure the absorbance at 405 nm using a microplate reader.
 - Calculate the percentage of β -hexosaminidase release using the following formula: % Release = (Absorbance of Supernatant / Absorbance of Lysate) x 100
 - Plot the percentage of inhibition of β -hexosaminidase release against the concentration of R112 to determine the EC50 value.

Cytokine and Leukotriene Measurement

- **Sample Collection:** For cytokine and leukotriene analysis, stimulate the mast cells as described above, but for a longer duration (e.g., 4-24 hours).

- **Measurement:** Collect the cell-free supernatants and measure the concentration of specific cytokines (e.g., TNF- α , IL-8, GM-CSF) and leukotrienes (e.g., LTC₄) using commercially available ELISA or EIA kits according to the manufacturer's instructions.
- **Data Analysis:** Calculate the percentage of inhibition of mediator release for each R112 concentration and determine the respective EC₅₀ values.

Conclusion

R112 is a highly effective inhibitor of IgE-mediated human mast cell activation. Its potent and complete blockade of degranulation, lipid mediator production, and cytokine synthesis makes it an invaluable tool for studying mast cell biology and a promising therapeutic candidate for allergic diseases. The protocols outlined in this application note provide a robust framework for screening and characterizing the effects of R112 and other potential mast cell inhibitors in a human mast cell model.

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